

# An In-depth Technical Guide to the Physicochemical Properties of 3'-Fluoroacetophenone

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## Compound of Interest

Compound Name: 3'-Fluoroacetophenone

Cat. No.: B146931

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3'-Fluoroacetophenone**, with a specific focus on its boiling point. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Introduction to 3'-Fluoroacetophenone

**3'-Fluoroacetophenone** is an aromatic ketone that serves as a crucial intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its chemical structure consists of an acetophenone molecule substituted with a fluorine atom at the meta-position of the phenyl ring. The presence of the fluorine atom can significantly influence the molecule's physical and chemical properties, including its boiling point, reactivity, and biological activity.

## Physicochemical Data of 3'-Fluoroacetophenone

A summary of the key physicochemical properties of **3'-Fluoroacetophenone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	455-36-7	[1][2][3]
Molecular Formula	C8H7FO	[1][3]
Molecular Weight	138.14 g/mol	[1][2][3]
Boiling Point	81 °C at 9 mmHg	[1][2][4][5]
94-95 °C at 13 mmHg	[2][5]	
Melting Point	-3 °C	[1]
Density	1.126 g/mL at 25 °C	[1][2][4]
Refractive Index (n <sub>20/D</sub> )	1.509	[1][2][4]
Flash Point	81 °C (177.8 °F) - closed cup	[1][2][4][6]
Appearance	Clear colorless to light yellow liquid	[1]
Solubility	Slightly soluble in water	[1][7]
InChI Key	HCEKGPAHZCYRBZ-UHFFFAOYSA-N	[1][3][4]
SMILES String	CC(=O)c1cccc(F)c1	[2][4]

## Experimental Protocol: Determination of Boiling Point

The boiling point of a liquid is a critical physical property that is often determined experimentally through distillation. The following is a generalized protocol for the determination of the boiling point of a liquid compound such as **3'-Fluoroacetophenone** at reduced pressure.

Objective: To determine the boiling point of **3'-Fluoroacetophenone** under vacuum.

Materials:

- **3'-Fluoroacetophenone** sample

- Round-bottom flask
- Distillation head (Claisen adapter or similar)
- Condenser
- Receiving flask
- Thermometer or temperature probe
- Heating mantle
- Vacuum source (e.g., vacuum pump)
- Manometer
- Boiling chips or magnetic stir bar
- Ice bath

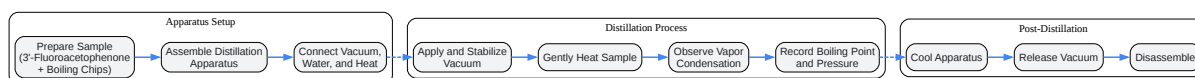
Procedure:

- Apparatus Setup:
  - Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is clean and dry.
  - Place a sample of **3'-Fluoroacetophenone** into the round-bottom flask, adding boiling chips or a magnetic stir bar to ensure smooth boiling.
  - Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Connect the condenser to a cold water source.
  - Connect the vacuum source to the vacuum adapter on the receiving flask.
  - Place a manometer in the system to monitor the pressure.

- Distillation:
  - Begin circulating cold water through the condenser.
  - Slowly apply the vacuum to the system, reducing the pressure to the desired level (e.g., 9 mmHg).
  - Once the desired pressure is stable, begin heating the sample in the round-bottom flask using the heating mantle.
  - Heat the liquid to a gentle boil.
  - Observe the condensation ring as it rises through the distillation head.
  - Record the temperature at which the liquid is consistently condensing and dripping into the receiving flask. This temperature is the boiling point at the recorded pressure.
- Post-Distillation:
  - Once the distillation is complete, turn off the heating mantle and allow the apparatus to cool.
  - Slowly and carefully release the vacuum before disconnecting the components.

## Visualizations

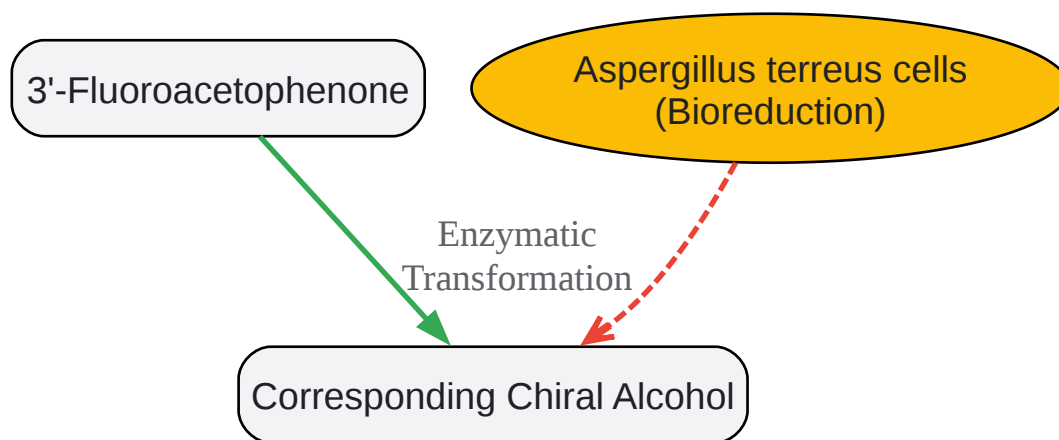
The following diagrams illustrate key processes related to **3'-Fluoroacetophenone**.



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Caption: Workflow for Experimental Boiling Point Determination.

A known application of **3'-Fluoroacetophenone** is its bioreduction. For instance, it has been reported to undergo bioreduction by cells of *Aspergillus terreus*.<sup>[4]</sup> This process can be visualized as a simple transformation pathway.



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Caption: Bioreduction of **3'-Fluoroacetophenone**.

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